

An In-depth Technical Guide to Benzyl but-3-ynylcarbamate

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Compound of Interest

Compound Name: *Benzyl but-3-ynylcarbamate*

Cat. No.: *B136620*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Benzyl but-3-ynylcarbamate**, a molecule of interest in organic synthesis and medicinal chemistry. Due to the limited availability of data for the specific isomer Benzyl but-3-yn-1-ylcarbamate, this guide also includes information on the closely related isomer, Benzyl but-3-yn-2-ylcarbamate, for comparative purposes.

Chemical Identity and Properties

While a specific CAS number for Benzyl but-3-yn-1-ylcarbamate is not readily available in public databases, the CAS number for the isomeric Benzyl but-3-yn-2-ylcarbamate is 1393576-61-8[1]. The properties of these compounds are predicted based on their structures.

Table 1: Physicochemical Properties

Property	Benzyl but-3-yn-1-ylcarbamate (Predicted)	Benzyl but-3-yn-2-ylcarbamate[1]
CAS Number	Not available	1393576-61-8
Molecular Formula	C ₁₂ H ₁₃ NO ₂	C ₁₂ H ₁₃ NO ₂
Molecular Weight	203.24 g/mol	203.24 g/mol
Boiling Point	~330 °C	331.0±35.0 °C
Density	~1.1 g/cm ³	1.100±0.06 g/cm ³

Synthesis and Experimental Protocols

The synthesis of **Benzyl but-3-ynylcarbamate** can be achieved through several established methods for carbamate formation. A common approach involves the reaction of but-3-yn-1-amine with benzyl chloroformate in the presence of a base to neutralize the HCl byproduct.

General Experimental Protocol: Synthesis of Benzyl but-3-yn-1-ylcarbamate

This protocol describes a general procedure for the synthesis of Benzyl but-3-yn-1-ylcarbamate.

Materials:

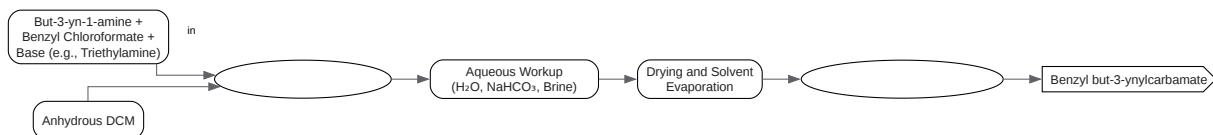
- But-3-yn-1-amine
- Benzyl chloroformate
- Anhydrous dichloromethane (DCM)
- Triethylamine (or another suitable base)
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO₄)

- Standard laboratory glassware and equipment

Procedure:

- Reaction Setup: In a round-bottom flask, dissolve but-3-yn-1-amine in anhydrous DCM. Add a slight molar excess of triethylamine to the solution.
- Addition of Benzyl Chloroformate: Cool the mixture in an ice bath. Add benzyl chloroformate dropwise to the stirred solution.
- Reaction: Allow the reaction to warm to room temperature and stir for several hours until completion, which can be monitored by thin-layer chromatography (TLC).
- Workup: Quench the reaction with water. Separate the organic layer and wash it sequentially with saturated aqueous sodium bicarbonate solution and brine.
- Isolation: Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate the solvent under reduced pressure to yield the crude product.
- Purification: The crude Benzyl but-3-yn-1-ylcarbamate can be purified by column chromatography on silica gel.

Diagram 1: Synthesis Workflow



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Caption: A general workflow for the synthesis of **Benzyl but-3-ynylcarbamate**.

Role in Drug Discovery and Development

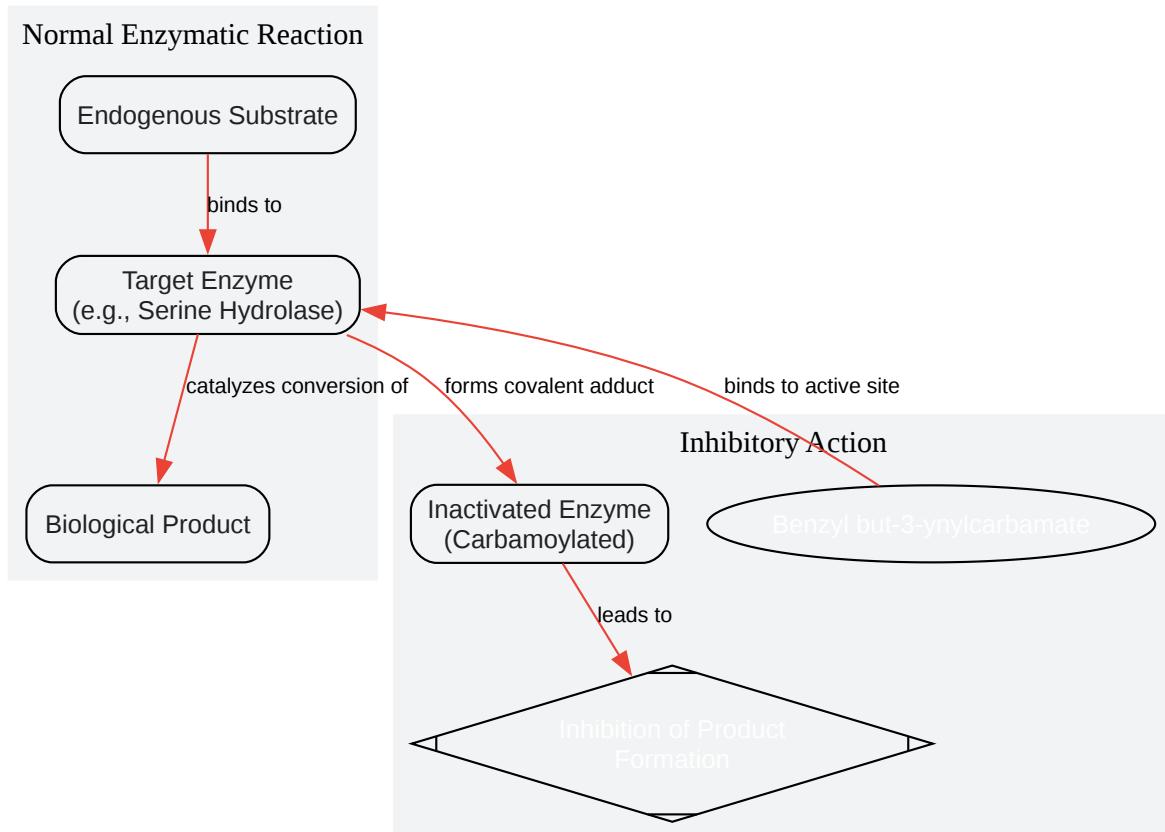
Carbamate moieties are present in numerous pharmaceuticals and are considered important functional groups in medicinal chemistry. They can act as bioisosteres of amides and esters, often with improved metabolic stability. The butynyl group can also be of interest as it can participate in various biological interactions or serve as a reactive handle for further chemical modifications, such as in click chemistry.

While the specific biological activity of **Benzyl but-3-ynylcarbamate** is not widely reported, compounds with similar structural features have been investigated for a range of therapeutic applications.

Hypothetical Signaling Pathway Involvement

Given the prevalence of carbamates in enzyme inhibitors, one could hypothesize that **Benzyl but-3-ynylcarbamate** might act as an inhibitor of a hydrolase enzyme, for example, a serine hydrolase. The carbamate could acylate the active site serine residue, leading to reversible or irreversible inhibition.

Diagram 2: Hypothetical Enzyme Inhibition Pathway



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Caption: Hypothetical inhibition of a serine hydrolase by **Benzyl but-3-ynylcarbamate**.

Conclusion

Benzyl but-3-ynylcarbamate represents a molecule with potential for applications in synthetic and medicinal chemistry. While specific experimental data for the 1-yl isomer is scarce, established synthetic routes for carbamates can be readily applied for its preparation. Further research is warranted to fully elucidate its physicochemical properties and biological activities to assess its potential in drug development and other scientific fields.

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References

- 1. chembk.com [chembk.com]
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